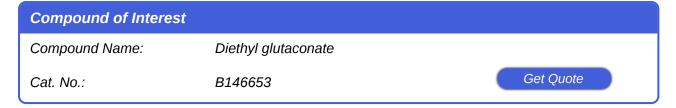


# Commercial availability and suppliers of Diethyl glutaconate

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## Diethyl Glutaconate: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Diethyl glutaconate** (CAS No. 2049-67-4), a valuable reagent in organic synthesis. This document details its commercial availability, key physicochemical properties, and a representative experimental protocol for its potential application in carbon-carbon bond formation, tailored for professionals in research and drug development.

## **Commercial Availability and Suppliers**

**Diethyl glutaconate** is readily available from several major chemical suppliers. It is typically sold as a mixture of cis and trans isomers with a purity of 98% or higher. Researchers can procure this compound in various quantities to suit laboratory-scale and pilot-plant needs.

Table 1: Commercial Suppliers of Diethyl Glutaconate



Supplier	Purity	Additional Notes
Sigma-Aldrich (Merck)[1]	98%	Available in various quantities. Provides Certificates of Analysis (CoA) and Safety Data Sheets (SDS).
Santa Cruz Biotechnology[2]	98%	Offered for research use, with lot-specific data available on the Certificate of Analysis.
Conier Chem&Pharma Limited	Not specified	A trader of Diethyl glutaconate.

## **Physicochemical and Safety Data**

A comprehensive understanding of the physical and chemical properties of **Diethyl glutaconate** is essential for its safe handling and effective use in experimental design.

Table 2: Physicochemical Properties of **Diethyl Glutaconate** 

Property	Value	Reference
CAS Number	2049-67-4	[3]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>4</sub>	[3]
Molecular Weight	186.21 g/mol	
Appearance	Liquid	[1]
Boiling Point	236-238 °C (lit.)	[1]
Density	1.053 g/mL at 25 °C (lit.)	[1]
Refractive Index (n20/D)	1.446 (lit.)	[1]
Flash Point	>110 °C (>230 °F)	

Table 3: Safety Information for **Diethyl Glutaconate** 



Hazard	Precaution
Combustibility	Combustible liquid.
Personal Protective Equipment (PPE)	Eyeshields, Gloves.
Storage	Store in a well-ventilated place. Keep container tightly closed.

# Application in Organic Synthesis: A Representative Experimental Protocol

**Diethyl glutaconate**, as an  $\alpha$ , $\beta$ -unsaturated dicarbonyl compound, is a versatile substrate for various organic reactions, particularly nucleophilic additions. While a specific, detailed protocol for a reaction directly involving **Diethyl glutaconate** is not readily available in common literature, a representative procedure can be adapted from the well-established Knoevenagel condensation of a related compound, diethyl malonate. This reaction is fundamental for forming new carbon-carbon bonds.

### Representative Knoevenagel-type Condensation

This protocol outlines the general steps for the condensation of an active methylene compound, like **diethyl glutaconate**, with an aldehyde, catalyzed by a weak base.

#### Materials:

- Diethyl glutaconate
- Aldehyde (e.g., benzaldehyde)
- Piperidine
- Acetic Acid
- Ethanol (anhydrous)
- 4 Å Molecular Sieves



- · Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- · Heating mantle
- Separatory funnel
- Rotary evaporator

#### Methodology:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere, add the aldehyde (1 equivalent), **diethyl glutaconate** (1 equivalent), piperidine (0.1 equivalents), acetic acid (0.1 equivalents), and anhydrous ethanol. Add 4 Å molecular sieves to the mixture.
- Reaction: Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Filter off the
  molecular sieves and wash them with ethanol. Combine the filtrate and washings and
  concentrate under reduced pressure using a rotary evaporator.
- Extraction: Dissolve the residue in diethyl ether and transfer to a separatory funnel. Wash the organic layer sequentially with a saturated sodium bicarbonate solution, water, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

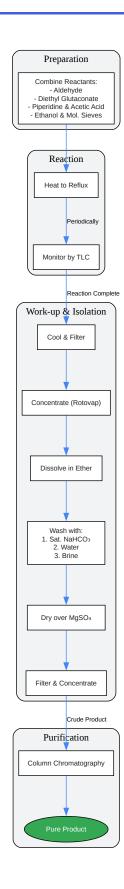


• Purification: Purify the crude product by column chromatography on silica gel to yield the final product.

## **Visualized Experimental Workflow**

The following diagram illustrates the key stages of the representative experimental protocol described above.





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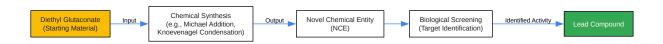
Caption: Workflow for a Knoevenagel-type condensation reaction.



## Signaling Pathways and Logical Relationships

While **Diethyl glutaconate** is primarily a synthetic building block, its structural motifs are present in molecules that can interact with biological pathways. For instance, glutamate derivatives are central to neuroscience. However, a specific signaling pathway directly modulated by **Diethyl glutaconate** is not well-documented in publicly available research. Its utility lies in the synthesis of more complex molecules that may be designed to target specific biological pathways.

The logical relationship in its application follows a standard drug development path, where it serves as an early-stage building block.



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Caption: Role of **Diethyl glutaconate** in a drug discovery workflow.

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